

Subject: 5-Bromo-4-methylpyridine-2-carboxylic acid (CAS: 886365-02-2)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-4-methylpyridine-2-carboxylic acid

Cat. No.: B1520543

[Get Quote](#)

Authored By: Gemini, Senior Application Scientist

Introduction: Compound Profile and Synthetic Significance

5-Bromo-4-methylpyridine-2-carboxylic acid is a heterocyclic organic compound that serves as a highly versatile intermediate in modern organic synthesis. Physically, it is a white solid with a molecular weight of 216.03 g/mol and the chemical formula $C_7H_6BrNO_2$.^{[1][2]} Its utility is primarily derived from its trifunctional structure: a pyridine core, a carboxylic acid group, and a strategically positioned bromine atom.

This combination of features makes it an indispensable building block, particularly in the pharmaceutical and agrochemical industries.^[3] The pyridine scaffold is a common pharmacophore in many biologically active molecules. The bromine atom is an excellent leaving group for palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck), enabling the construction of complex molecular architectures, while the carboxylic acid moiety provides a handle for amide bond formation and other derivatizations. Given its pivotal role in the synthesis of novel drug candidates and other high-value materials, a comprehensive understanding of its safe handling is paramount for any research professional.^[3] This guide provides a field-proven framework for managing this reagent, grounded in established safety protocols for halogenated aromatic compounds and pyridine derivatives.

Hazard Identification and Core Risk Assessment

While specific toxicity data for **5-Bromo-4-methylpyridine-2-carboxylic acid** is not extensively published, a robust risk assessment can be formulated by examining its structural motifs—a brominated pyridine and a carboxylic acid—and data from suppliers of this and analogous compounds.^{[2][4][5]} The primary hazards are associated with irritation and acute toxicity upon ingestion or inhalation.^{[2][6]}

Like many functionalized pyridine derivatives, it should be treated as a hazardous substance.^{[7][8]} The compound is typically a solid, meaning the primary exposure risk during handling is the inhalation of fine dust or direct contact with skin and eyes.^{[5][9]}

Table 2.1: GHS Hazard Profile This table summarizes the potential hazards based on supplier safety information and data for structurally related compounds.

Hazard Class	GHS Hazard Statement (H-Code)	Description
Acute Toxicity, Oral	H302	Harmful if swallowed. ^[2]
Acute Toxicity, Dermal	H312	Harmful in contact with skin. ^[6]
Skin Irritation	H315	Causes skin irritation. ^[2]
Serious Eye Irritation	H319	Causes serious eye irritation. ^[2]
Acute Toxicity, Inhalation	H332	Harmful if inhaled. ^{[2][6]}
Respiratory Irritation	H335	May cause respiratory irritation. ^{[2][6]}

Causality: The pyridine nitrogen can interact with biological systems, and the carboxylic acid can cause irritation.^[7] Halogenated aromatics as a class require careful handling due to their potential for toxicity.^[4] The risk of inhaling airborne particulates is significant for any powdered solid, necessitating stringent engineering controls.^[5]

Exposure Control: Engineering and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is non-negotiable. This begins with engineering controls as the primary line of defense, supplemented by appropriate PPE.

Engineering Controls

All manipulations of solid **5-Bromo-4-methylpyridine-2-carboxylic acid** that could generate dust—such as weighing, transferring, or adding to a reaction vessel—must be performed inside a certified chemical fume hood.^{[7][10]} The fume hood provides adequate ventilation to keep airborne concentrations low and protect the user from inhaling potentially harmful dust.^[11] Facilities should also be equipped with an eyewash station and a safety shower in close proximity to the handling area.^[5]

Personal Protective Equipment (PPE)

PPE selection must be based on a thorough risk assessment. The following table outlines the minimum required PPE for handling this compound.

Table 3.1: Recommended Personal Protective Equipment (PPE)

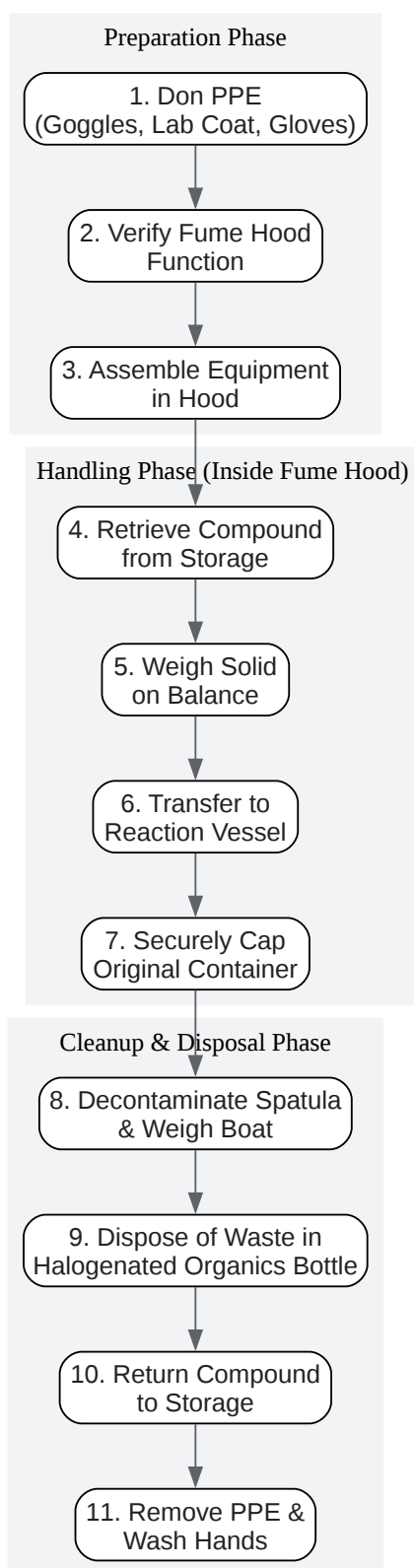
Protection Type	Specification	Rationale and Citation
Eye & Face	Chemical safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133. A face shield should be worn if there is a significant splash risk.	Protects against dust particles and splashes that can cause serious eye irritation.[4][5][12]
Skin	Chemical-resistant nitrile or neoprene gloves. A lab coat and closed-toe shoes are mandatory.	Prevents skin contact, which can lead to irritation.[7][8] Latex gloves are not recommended for handling many organic chemicals.[7]
Respiratory	Not required if work is performed within a certified chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors/particulates must be used.	Minimizes inhalation of dust, which may cause respiratory tract irritation.[4][13]

Trustworthiness through Self-Validation: Before each use, visually inspect gloves for any signs of degradation or punctures.[14] Ensure the fume hood has a current certification sticker and that the airflow monitor indicates it is functioning correctly. These simple checks form a self-validating system to ensure your protective barriers are intact.

Standard Operating Procedure (SOP) for Safe Handling

The following protocol outlines the essential steps for safely handling **5-Bromo-4-methylpyridine-2-carboxylic acid** in a laboratory setting.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for handling solid **5-Bromo-4-methylpyridine-2-carboxylic acid**.

Step-by-Step Methodology

- Preparation: Don all required PPE as specified in Table 3.1.[\[10\]](#) Verify that the chemical fume hood is operational.[\[14\]](#) Assemble all necessary glassware, spatulas, and a balance inside the hood.
- Weighing: Retrieve the container of **5-Bromo-4-methylpyridine-2-carboxylic acid** from its designated storage area. Keeping the container inside the hood, carefully open it. Use a clean spatula to transfer the desired amount of solid to a weigh boat or directly into the reaction vessel on a tared balance. Minimize any dust generation.[\[5\]](#)
- Transfer: Once the desired mass is weighed, carefully add it to the reaction vessel. If a solvent is to be used, add it slowly to wet the solid and prevent it from becoming airborne.
- Storage: Immediately and securely close the lid on the stock container.[\[7\]](#) Wipe any residual dust from the outside of the container with a damp cloth (if compatible) before returning it to its proper storage location.
- Cleanup: Decontaminate the spatula and any other reusable equipment with a suitable solvent. Collect this solvent rinse as halogenated waste.[\[4\]](#) Dispose of the weigh boat and any contaminated wipes in the designated solid halogenated waste container.[\[10\]](#)
- Final Steps: Once the experiment is underway, remove gloves and lab coat before exiting the lab. Wash hands thoroughly with soap and water.[\[8\]](#)[\[14\]](#)

Storage and Chemical Incompatibility

Proper storage is critical to maintaining the compound's integrity and ensuring laboratory safety.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#) Keep away from sources of ignition and direct sunlight.[\[13\]](#)[\[15\]](#) The storage area should be separate from incompatible materials.
- Incompatibility: As a pyridine derivative and carboxylic acid, this compound is incompatible with certain classes of chemicals.[\[5\]](#)[\[8\]](#) Mixing with incompatible materials can lead to vigorous reactions, heat generation, or the release of toxic gases.

Table 5.1: Incompatible Materials

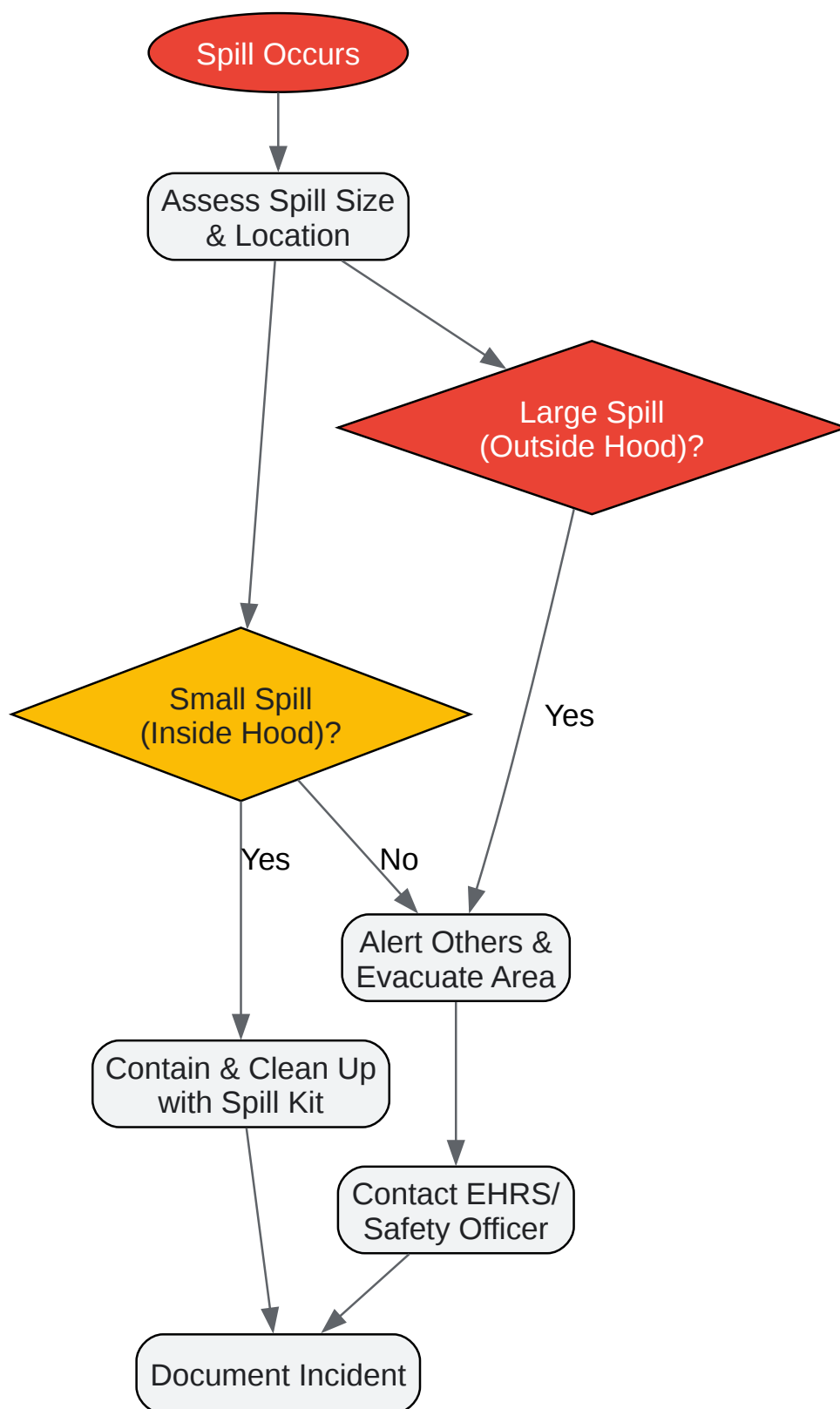
Incompatible Class	Examples	Rationale for Incompatibility
Strong Oxidizing Agents	Perchlorates, Nitrates, Peroxides, Chromium trioxide	Can cause vigorous or explosive reactions with organic materials.[5][8]
Strong Bases	Sodium Hydroxide, Potassium tert-butoxide	Exothermic acid-base neutralization reaction.
Strong Acids	Sulfuric Acid, Nitric Acid, Chlorosulfonic Acid	Pyridine nitrogen is basic and will react exothermically.[8]
Strong Reducing Agents	Sodium Borohydride, Lithium Aluminum Hydride	The carboxylic acid group will react.

Accidental Release and First Aid Procedures

Preparedness is key to mitigating the harm from accidental spills or exposures.

Spill Response

For any spill, the primary goal is to isolate the area and prevent exposure.



[Click to download full resolution via product page](#)

Caption: Decision-making workflow for spill response.

- Small Spill (Contained in a Fume Hood):
 - Ensure proper PPE is worn.
 - Cover the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Carefully sweep up the absorbed material and place it into a sealed, labeled container for halogenated waste.[5][16]
 - Decontaminate the area with a suitable solvent and collect the rinsate as hazardous waste.[4]
- Large Spill (or any spill outside a fume hood):
 - Evacuate the immediate area and alert nearby personnel.
 - Contact your institution's Environmental Health & Safety (EH&S) department or emergency response team.[16]
 - Prevent entry into the affected area.

First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7][17]
- Skin Contact: Remove all contaminated clothing. Immediately wash the affected skin area with plenty of soap and water for at least 15 minutes. If irritation persists, seek medical attention.[8][17]
- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, begin artificial respiration. Seek immediate medical attention.[5]
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give them 1-2 glasses of water to drink. Seek immediate medical attention.[8][18]

Waste Disposal

Chemical waste disposal must adhere to institutional and regulatory guidelines. As a halogenated organic compound, **5-Bromo-4-methylpyridine-2-carboxylic acid** and any materials contaminated with it require specific handling.

- **Waste Segregation:** All waste containing this compound (including excess solid, solutions, and contaminated materials like gloves and weigh boats) must be collected in a designated "Halogenated Organic Waste" container.^[4]^[10]
- **Labeling:** The waste container must be kept closed when not in use and clearly labeled with the words "Hazardous Waste" and a full list of its contents.^[4]^[16]
- **Disposal Procedure:** Never dispose of this chemical or its waste down the drain.^[10] Arrange for pickup and disposal through your institution's certified hazardous waste management program.

Causality: Halogenated solvents and solids are segregated because their incineration requires special conditions to prevent the formation of dioxins and other persistent organic pollutants. Improper disposal can lead to significant environmental contamination.^[16]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1stsci.com [1stsci.com]
- 2. americanelements.com [americanelements.com]
- 3. nbinnco.com [nbinnco.com]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. 886365-02-2 Cas No. | 5-Bromo-4-methylpyridine-2-carboxylic acid | Apollo [store.apolloscientific.co.uk]

- 7. Handling Pyridine: Best Practices and Precautions [postapplescientific.com]
- 8. nj.gov [nj.gov]
- 9. spectrumchemical.com [spectrumchemical.com]
- 10. Safe Laboratory Practices: Handling and Disposing of Organic Substances - HSC Chemistry [hscprep.com.au]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 12. echemi.com [echemi.com]
- 13. media.laballey.com [media.laballey.com]
- 14. artsci.usu.edu [artsci.usu.edu]
- 15. kishida.co.jp [kishida.co.jp]
- 16. campusoperations.temple.edu [campusoperations.temple.edu]
- 17. fishersci.com [fishersci.com]
- 18. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Subject: 5-Bromo-4-methylpyridine-2-carboxylic acid (CAS: 886365-02-2)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1520543#5-bromo-4-methylpyridine-2-carboxylic-acid-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com